

Reference Standards for 13-Methyltetradecanol Identification

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Compound of Interest

Compound Name: 13-Methyltetradecanol

CAS No.: 20194-47-2

Cat. No.: B7823882

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Content Type: Technical Comparison & Validation Guide Target Audience: Analytical Chemists, Lipidomics Researchers, Drug Development Scientists

Executive Summary: The "Iso" Specificity Challenge

13-Methyltetradecanol (

) is the iso-isomer of pentadecanol. Its identification is frequently complicated by the presence of its structural isomers: the linear

-pentadecanol and the anteiso-isomer (12-methyltetradecanol).

Accurate distinction is critical because these isomers often signal different biological origins (e.g., iso vs. anteiso ratios in bacterial cell membranes are species-specific biomarkers). This guide compares reference standard grades and establishes a self-validating GC-MS protocol for unambiguous identification.

Product Comparison: Reference Standard Grades

Selecting the correct grade of standard is the first step in ensuring data integrity.



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Leading Alternatives:

- Cayman Chemical / Matreya: High-purity lipid standards (often sold as "iso-C15 alcohol").
- Larodan: Specialized in branched-chain lipids (e.g., 13-methyltetradecanoic acid precursors).
- Chiron: Offers specific isomeric mixtures for resolution testing.

Technical Specifications & Identity

- IUPAC Name: 13-methyltetradecan-1-ol[1]
- Common Name: iso-Pentadecanol[1]
- CAS Number: 58524-92-8 (Primary); 20194-47-2[1]
- Molecular Formula:
- Molecular Weight: 228.41 g/mol [1]
- Key Structural Feature: Terminal isopropyl group (methyl on penultimate carbon).

Experimental Protocol: Self-Validating Identification

This protocol uses Gas Chromatography-Mass Spectrometry (GC-MS) to differentiate **13-methyltetradecanol** from its isomers based on two orthogonal data points: Kovats Retention Index (RI) and Mass Spectral Fragmentation.

Phase A: Sample Preparation (Derivatization)

Why: Free fatty alcohols often tail on GC columns. Converting to acetate derivatives improves peak shape and diagnostic fragmentation.

- Aliquot: Take 100 µg of standard or sample extract.
- Reagent: Add 50 µL Pyridine + 50 µL Acetic Anhydride.
- Incubate: 60°C for 30 minutes.
- Extract: Dry under

, reconstitute in Hexane.

Phase B: GC-MS Acquisition

- Column: DB-5ms (Non-polar) or DB-Wax (Polar). Note: Polar columns often provide better separation of iso/anteiso isomers.
- Carrier Gas: Helium at 1.0 mL/min.
- Temp Program: 60°C (1 min)

20°C/min

180°C

2°C/min

240°C.
- MS Mode: EI (70 eV), Scan range 40–350

Phase C: Data Analysis (The Decision Logic)

1. Elution Order Validation (DB-5ms): On non-polar columns, branched isomers elute before linear ones due to lower boiling points and reduced Van der Waals interactions.

- Order: Iso (13-methyl) < Anteiso (12-methyl) < Normal (n-C15).

2. Mass Spectral Diagnostic Ions (Acetates):

- Iso-Pentadecyl Acetate: Distinctive isopropyl fragment (M-43 not always prominent in alcohols, but look for

210 parent or M-60 [acetic acid loss] = 168).

- Key Differentiator: The intensity of the

vs

fragments is often subtle. The most reliable MS metric is the Retention Index.

Visualization: Identification Workflow

The following diagram illustrates the logical flow for confirming **13-methyltetradecanol** identity, integrating both chromatographic and spectral data.



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Figure 1: Decision logic for differentiating Iso-C15 from Anteiso-C15 and Normal-C15 alcohols.

Comparative Data: Retention & Purity

The table below summarizes typical performance metrics when analyzing these standards on a standard 5% Phenyl-methylpolysiloxane column (e.g., DB-5, HP-5).



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Note: RRT values are approximate and column-dependent. Always run a mixed standard (Iso + Anteiiso + Normal) to establish the exact window for your system.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 94094, Isopentadecan-1-ol. [\[Link\]](#)
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- Christie, W.W. Mass Spectrometry of Fatty Acid Derivatives. The LipidWeb. (Authoritative guide on Iso/Anteiso fragmentation patterns). [\[Link\]](#)
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Sources

- [1. Isopentadecan-1-ol | C15H32O | CID 94094 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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